

# Acetamido-PEG3-Br: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Acetamido-PEG3-Br

Cat. No.: B11932257

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This technical guide provides a comprehensive overview of the chemical properties and structure of **Acetamido-PEG3-Br**, a heterobifunctional linker critical in the development of Proteolysis Targeting Chimeras (PROTACs). This document is intended for researchers, scientists, and drug development professionals engaged in the field of targeted protein degradation.

## Core Chemical Properties

**Acetamido-PEG3-Br**, systematically named N-(2-(2-(2-(2-bromoethoxy)ethoxy)ethoxy)ethyl)acetamide, is a polyethylene glycol (PEG)-based linker. The presence of a terminal acetamido group and a bromo group allows for its application in conjugating different molecular entities. The PEG spacer enhances the solubility and pharmacokinetic properties of the resulting PROTAC molecule.

## Quantitative Data Summary

While specific experimental values for properties such as melting and boiling points are not consistently reported in publicly available literature, the fundamental molecular attributes have been established.

Property	Value	Source
Molecular Formula	C10H20BrNO4	
Molecular Weight	298.18 g/mol	
Exact Mass	297.0600 u	
Appearance	To be determined	
Purity	>98% (typical)	
Solubility	To be determined	
Storage (Short Term)	0 - 4 °C (days to weeks)	
Storage (Long Term)	-20 °C (months to years)	

## Structural Information

Identifier	Value
IUPAC Name	N-(2-(2-(2-(2-bromoethoxy)ethoxy)ethoxy)ethyl)acetamide
SMILES	<chem>CC(=O)NCCOCCOCCOCCBr</chem>
InChI	InChI=1S/C10H20BrNO4/c1-10(13)12-3-5-15-7-9-16-8-6-14-4-2-11/h2-9H2,1H3,(H,12,13)

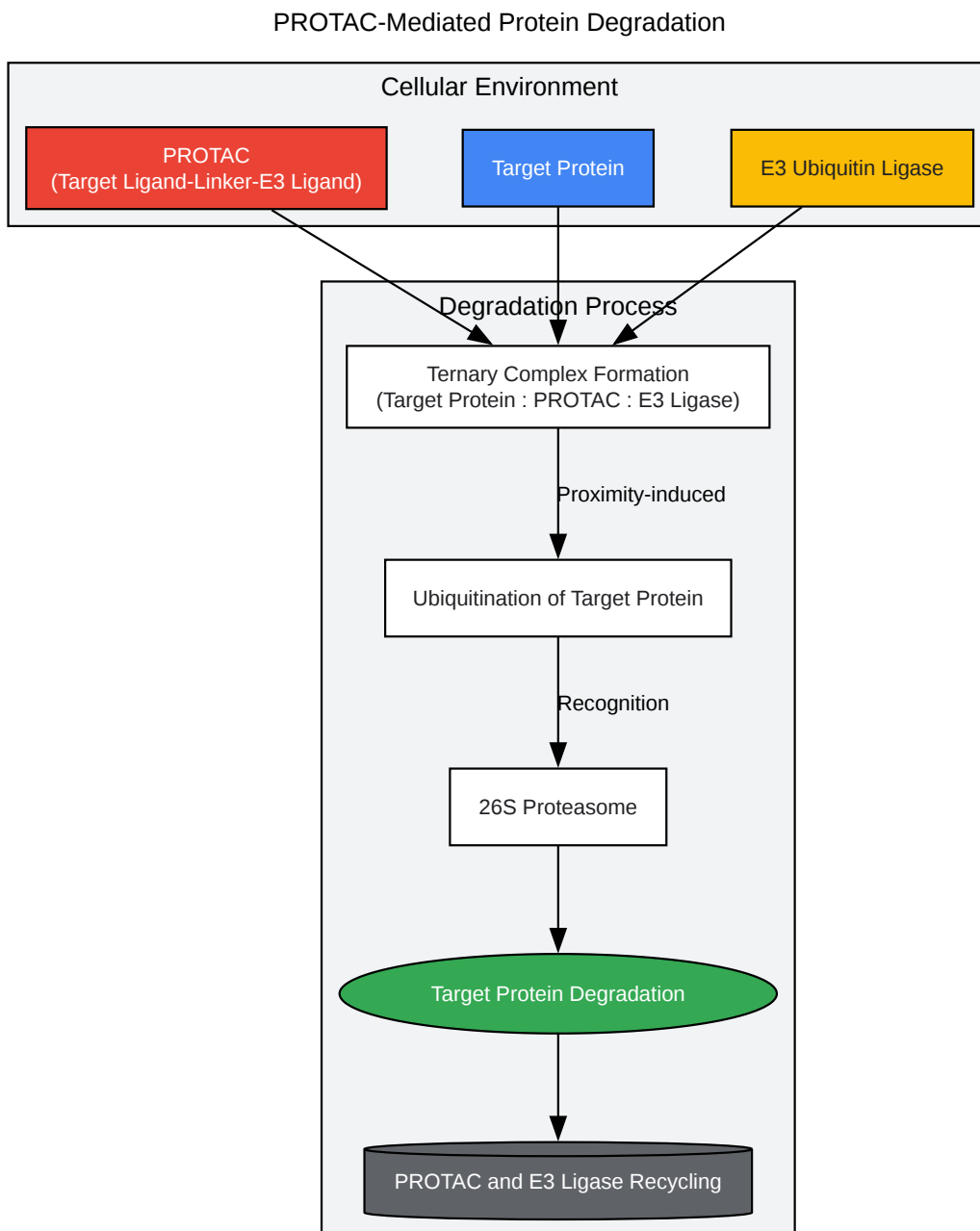
## Application in PROTAC Synthesis: A General Workflow

**Acetamido-PEG3-Br** serves as a linker to connect a ligand that binds to a target protein with a ligand for an E3 ubiquitin ligase. This trimolecular complex formation facilitates the ubiquitination and subsequent degradation of the target protein by the proteasome.

Below is a generalized experimental workflow for the synthesis of a PROTAC using a heterobifunctional linker like **Acetamido-PEG3-Br**.

## Generalized PROTAC Synthesis Workflow





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